

An In-depth Technical Guide to PROTAC Technology Using WDR5 Ligands

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Compound of Interest

Compound Name: *Dimethyl-F-OICR-9429-COOH*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of Proteolysis Targeting Chimera (PROTAC) technology specifically applied to WD-repeat containing protein 5 (WDR5), a critical epigenetic regulator and a high-value target in oncology. We will delve into the core principles of WDR5's role in disease, the mechanics of PROTACs, the development of WDR5-targeting degraders, and the detailed experimental protocols used for their evaluation.

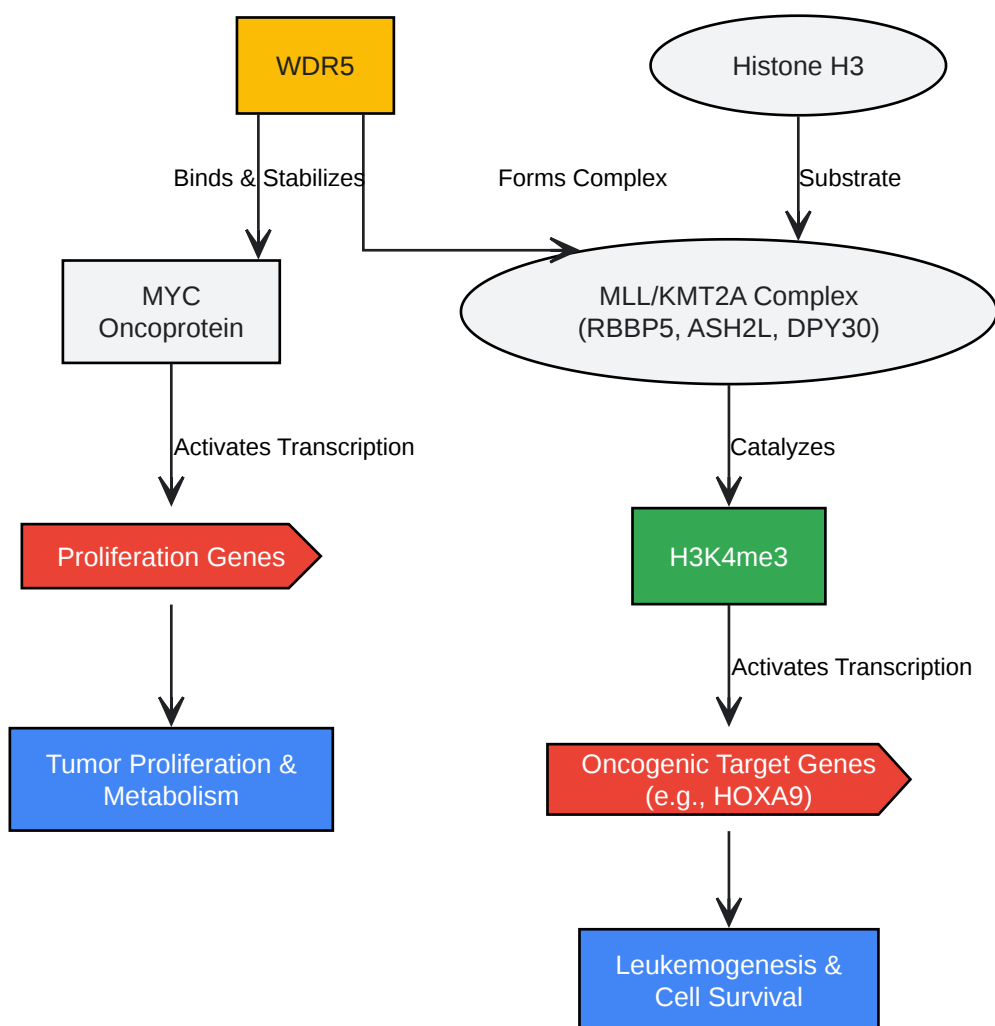
Introduction to WDR5 as a Therapeutic Target

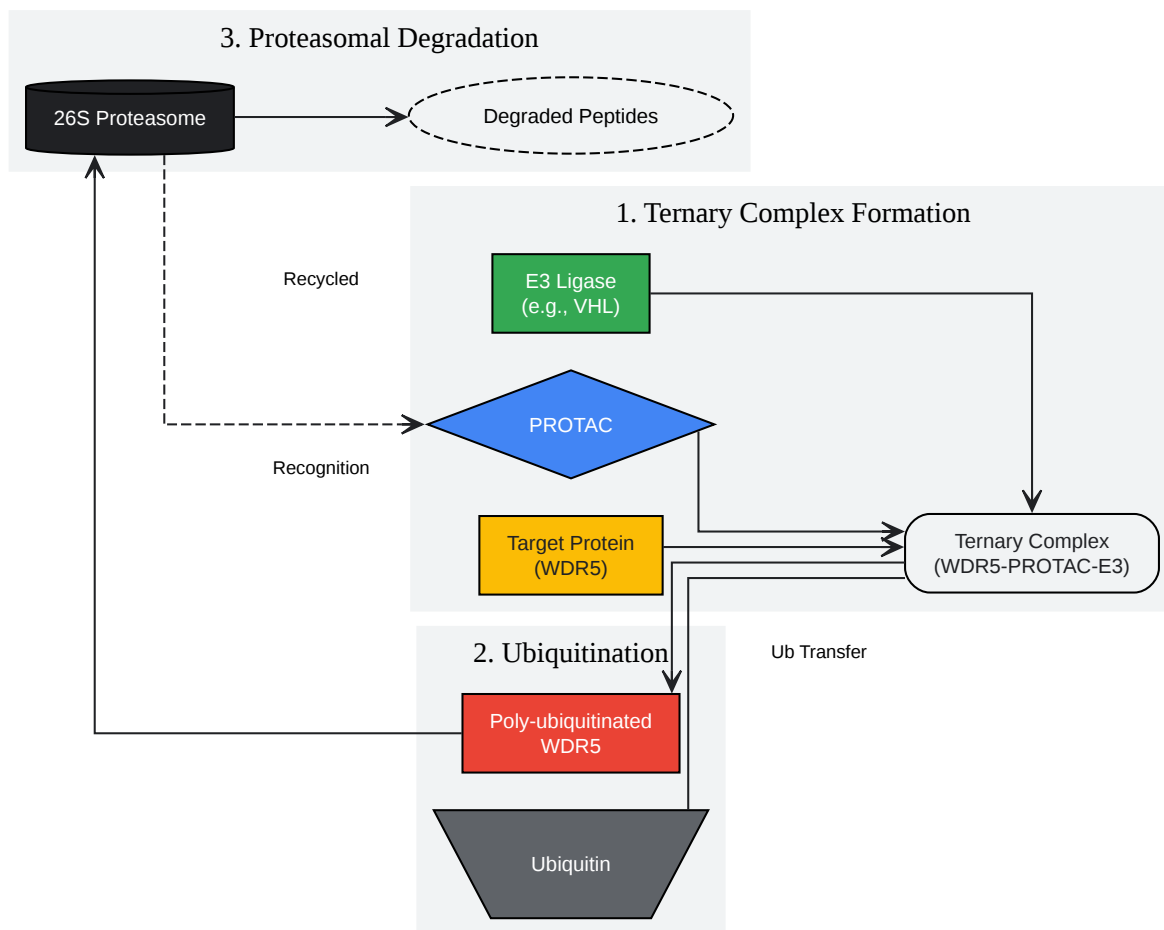
WD-repeat containing protein 5 (WDR5) is a scaffolding protein that plays a central role in epigenetic regulation. It is a core component of several histone methyltransferase (HMT) complexes, most notably the MLL (Mixed Lineage Leukemia)/KMT2A complex.^{[1][2][3]} WDR5's primary function within this complex is to act as an essential adaptor, presenting the histone H3 substrate to the MLL catalytic unit, thereby facilitating the trimethylation of histone H3 at lysine 4 (H3K4me3).^{[3][4]} This epigenetic mark is a hallmark of actively transcribed genes, and its dysregulation is implicated in various cancers.^{[1][5]}

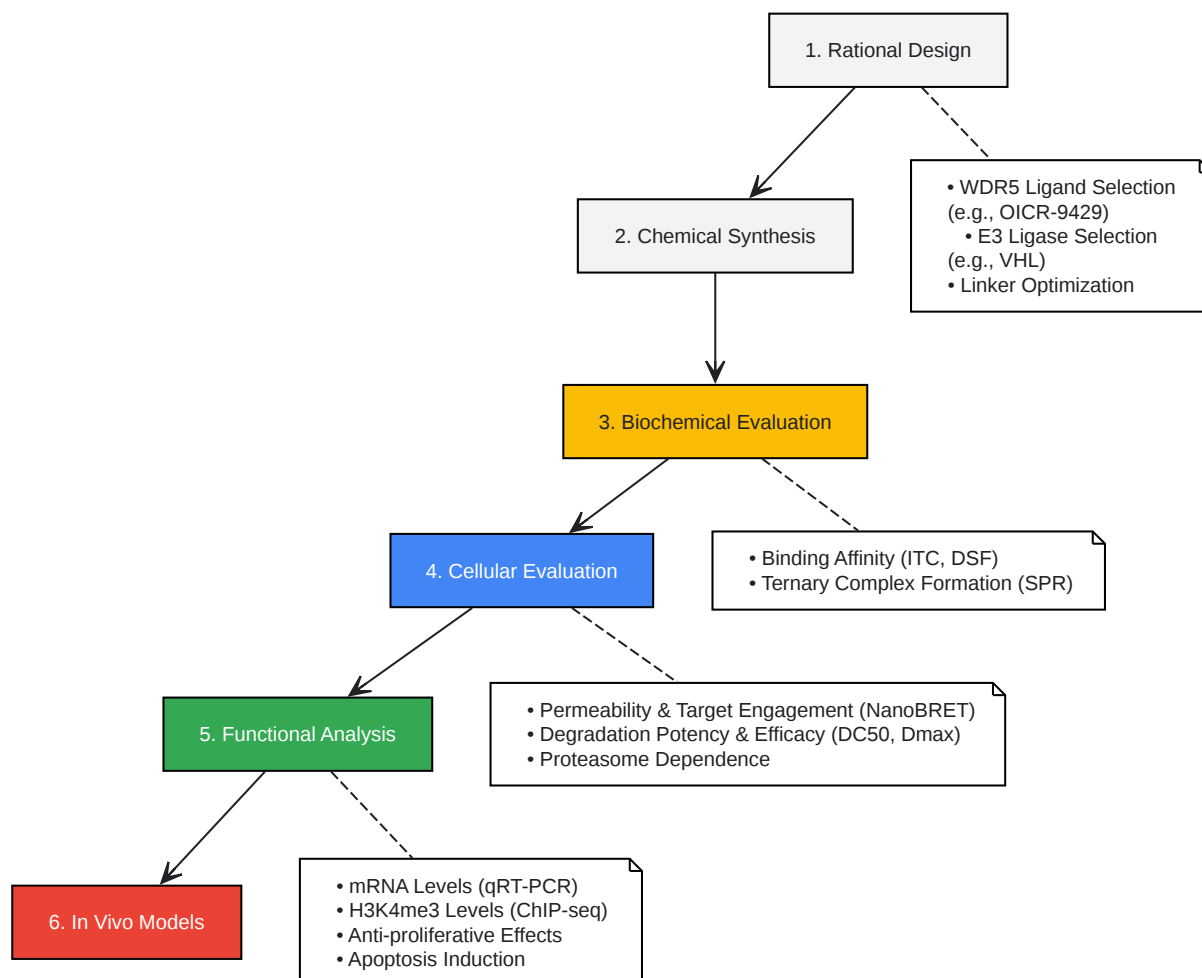
Beyond its role in histone methylation, WDR5 directly interacts with and stabilizes the MYC oncoprotein family (c-Myc, N-Myc), promoting MYC's association with chromatin and the subsequent transcription of genes involved in cell proliferation and metabolism.^{[5][6][7][8]} Given that WDR5 is overexpressed in numerous malignancies, including acute myeloid leukemia (AML), acute lymphoblastic leukemia (ALL), and glioblastoma, and is crucial for the maintenance of cancer stem cells, it has emerged as a highly attractive target for therapeutic intervention.^{[2][3][9][10]} Traditional small-molecule inhibitors can block a single function of WDR5, but a degradation-based approach like PROTACs offers the potential to eliminate all oncogenic functions of the protein.^{[6][11][12]}

WDR5-Mediated Oncogenic Signaling Pathways

WDR5 drives oncogenesis through at least two well-defined mechanisms: its scaffolding role in the MLL/KMT2A complex and its direct interaction with MYC. In the MLL complex, WDR5, along with RBBP5, ASH2L, and DPY30, is required for the enzymatic activity that deposits H3K4me3 marks at the promoters of target genes, such as HOXA9, leading to their expression and driving leukemogenesis.^{[1][2][5]} Separately, WDR5 binds to the MYC transcription factor, enhancing its stability and recruitment to target gene promoters, thereby activating transcriptional programs that support rapid cell growth and proliferation.^{[5][6][8]}







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